Biological Activity of Morpholine-Substituted Nitropyridines: A Technical Guide

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Compound of Interest

Compound Name:	*4-(3-Chloro-5-nitropyridin-2-yl)morpholine*
CAS No.:	*892491-61-1*
Cat. No.:	*B2966310*

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Executive Summary

The Pharmacophore Fusion: Morpholine-substituted nitropyridines represent a privileged scaffold in medicinal chemistry, merging the solubility-enhancing, hydrogen-bonding capability of the morpholine ring with the electronic versatility and bioreductive potential of the nitropyridine core.

This class of compounds has emerged as a dual-threat agent:

- Antimicrobial/Antitubercular: Leveraging the nitro group as a "warhead" for bioreduction within pathogens (e.g., M. tuberculosis).
- Anticancer: Acting as kinase inhibitors (targeting PI3K/mTOR pathways) and hypoxia-activated cytotoxins.

This guide provides a deep dive into the structure-activity relationships (SAR), synthesis protocols, and mechanistic pathways defining this chemical class.

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Chemical Basis & Structural Logic

The Scaffold Architecture

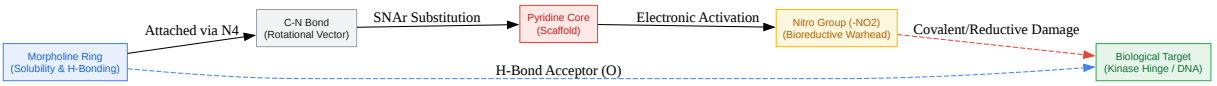
The synergy between the morpholine and nitropyridine moieties is not accidental; it is a calculated design choice in drug discovery.

Component	Functionality	Chemical Logic
Morpholine Ring	Solubility & Binding	The ether oxygen acts as a hydrogen bond acceptor (HBA), critical for binding to the hinge region of kinase enzymes. It also lowers logP, improving water solubility and bioavailability.
Nitro Group (-NO_2)	Electronic Modulation	Strongly electron-withdrawing. It activates the pyridine ring for nucleophilic attack during synthesis and serves as a prodrug moiety that can be reduced to toxic intermediates in hypoxic environments.
Pyridine Core	Structural Template	Provides a rigid heteroaromatic spacer that orients the morpholine and nitro groups in specific vectors relative to the biological target.

Structure-Activity Relationship (SAR) Map

The following diagram illustrates the functional zones of the molecule.

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Caption: Functional decomposition of the morpholine-nitropyridine scaffold highlighting interaction points.

Therapeutic Applications

A. Antimicrobial & Antitubercular Activity

The nitro group is the primary driver here.[1] Similar to clinical drugs like pretomanid or delamanid, nitropyridines can function as prodrugs.

- Mechanism: In anaerobic bacteria or Mycobacterium tuberculosis, the nitro group is enzymatically reduced (often by F420-dependent deazaflavin nitroreductases) to reactive nitroso or hydroxylamine intermediates. These intermediates attack bacterial DNA or inhibit mycolic acid synthesis.
- Morpholine Role: Enhances cell wall permeability and prevents rapid metabolic clearance.

B. Anticancer Activity (Kinase Inhibition)

Morpholine-substituted heterocycles are classic ATP-competitive inhibitors.

- Target: PI3K (Phosphoinositide 3-kinase) and mTOR (mammalian Target of Rapamycin).[2][3][4]
- Mechanism: The morpholine oxygen forms a critical hydrogen bond with the backbone amide of the kinase hinge region (e.g., Val851 in PI3Kα). The nitropyridine core occupies the adenine binding pocket, blocking ATP access.
- Hypoxia Selectivity: Solid tumors often have hypoxic cores. The nitro group can be selectively reduced in these low-oxygen environments, releasing cytotoxic species specifically within the tumor, sparing healthy aerobic tissue.

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Experimental Protocols

Protocol 1: Synthesis via Nucleophilic Aromatic Substitution (SNAr)

This is the industry-standard method for coupling morpholine to a nitropyridine core.

Reagents:

- 2-Chloro-3-nitropyridine (1.0 eq)
- Morpholine (1.2 eq)
- Potassium Carbonate (

) or Triethylamine (

) (2.0 eq)
- Solvent: Acetonitrile (MeCN) or DMF.

Step-by-Step Workflow:

- Preparation: Dissolve 1.0 mmol of 2-chloro-3-nitropyridine in 5 mL of anhydrous MeCN.
- Addition: Add 2.0 mmol of

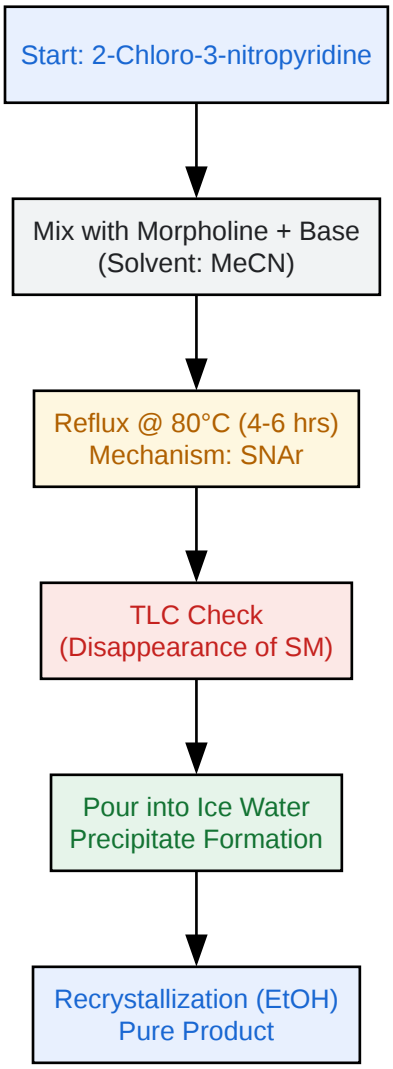
  followed by dropwise addition of 1.2 mmol morpholine.
- Reaction: Reflux at 80°C for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3). The spot for the starting chloride (

) should disappear, replaced by a more polar product (

).
- Work-up: Cool to room temperature. Pour into ice-cold water (50 mL). The product usually precipitates as a yellow/orange solid.

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- Purification: Filter the solid. Recrystallize from Ethanol to yield pure 4-(3-nitropyridin-2-yl)morpholine.



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Caption: Step-by-step synthetic workflow for morpholine-nitropyridine coupling via SNAr.

Protocol 2: In Vitro Cytotoxicity Assay (MTT)

Objective: Determine the IC50 of the synthesized compound against cancer cell lines (e.g., A549, MCF-7).

- Seeding: Plate cells in 96-well plates at

  cells/well in 100 µL media. Incubate for 24h.

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- Treatment: Add test compounds (dissolved in DMSO) at serial dilutions (e.g., 0.1 µM to 100 µM). Ensure final DMSO concentration < 0.5%.
- Incubation: Incubate for 48h at 37°C, 5%

  .
- Development: Add 10 µL MTT reagent (5 mg/mL). Incubate for 4h.
- Solubilization: Remove media, add 100 µL DMSO to dissolve formazan crystals.
- Readout: Measure absorbance at 570 nm. Calculate IC50 using non-linear regression.

Data Presentation Example:

Compound ID	R-Group	A549 (µM)	MCF-7 (µM)	HUVEC (Normal)
MNP-01	-H	12.5 ± 1.2	15.8 ± 2.1	> 100
MNP-02	-F (C5)	4.2 ± 0.5	6.1 ± 0.8	85.0
Doxorubicin	(Control)	0.8 ± 0.1	0.5 ± 0.1	5.2

Note: MNP-02 shows improved potency, likely due to the fluorine atom increasing metabolic stability and lipophilicity.

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